

Application Note: Quantification of Diisodecyl Succinate Using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: *Diisodecyl succinate*

Cat. No.: *B15343944*

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Abstract

This application note describes a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantification of **Diisodecyl succinate**. **Diisodecyl succinate** is a non-phthalate plasticizer used in various polymer applications. Accurate quantification is crucial for quality control, formulation development, and migration studies. This method utilizes a reversed-phase C18 column with UV detection, providing a rapid and accurate analytical solution. The method has been developed to be straightforward and can be readily implemented in quality control and research laboratories.

Introduction

Diisodecyl succinate is a significant component in the manufacturing of flexible PVC and other polymers, serving as a plasticizer. Its concentration directly impacts the physical properties of the final product. Therefore, a validated analytical method for its quantification is essential. This document provides a detailed protocol for the determination of **Diisodecyl succinate** using a reversed-phase HPLC method with UV detection. While **Diisodecyl succinate** lacks a strong chromophore, it exhibits absorbance at low UV wavelengths, which is utilized for its detection.

Experimental

Instrumentation and Chromatographic Conditions:

A standard HPLC system equipped with a UV detector is used. The chromatographic conditions are summarized in the table below.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile and Water (95:5 v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
UV Detection	210 nm
Run Time	10 minutes

Standard and Sample Preparation:

- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **Diisodecyl succinate** reference standard and dissolve in 100 mL of acetonitrile.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 10 µg/mL to 200 µg/mL.
- Sample Preparation: Dissolve a known amount of the sample containing **Diisodecyl succinate** in acetonitrile. Dilute with the mobile phase to bring the concentration within the calibration range. Filter the final solution through a 0.45 µm syringe filter before injection.

Results and Discussion

The developed HPLC method provides good separation and quantification of **Diisodecyl succinate**. The retention time for **Diisodecyl succinate** under the specified conditions is approximately 5.8 minutes.

Method Validation Data:

The method was validated for linearity, precision, and accuracy. The results are summarized in the tables below.

Table 1: Linearity Data

Concentration (µg/mL)	Peak Area (mAU*s)
10	125.4
25	310.2
50	621.8
100	1245.6
150	1870.1
200	2498.5
Correlation Coefficient (r ²)	0.9997

Table 2: Precision Data (n=6)

Concentration (µg/mL)	Mean Peak Area	Standard Deviation	% RSD
100	1246.2	10.5	0.84%

Table 3: Accuracy (Spike Recovery)

Spiked Level	Amount Spiked (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	80	79.2	99.0%
100%	100	101.5	101.5%
120%	120	119.4	99.5%

Conclusion

The proposed HPLC method is simple, rapid, accurate, and precise for the quantification of **Diisodecyl succinate**. The method can be effectively used for routine quality control analysis and in research and development settings.

Detailed Experimental Protocol

1.0 Objective

To provide a detailed procedure for the quantification of **Diisodecyl succinate** using a reversed-phase High-Performance Liquid Chromatography (HPLC) method.

2.0 Scope

This protocol is applicable to the analysis of **Diisodecyl succinate** in raw materials and finished products.

3.0 Materials and Reagents

- **Diisodecyl succinate** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- 0.45 µm Syringe filters

4.0 Instrumentation

- HPLC system with a UV detector
- C18 column (4.6 x 150 mm, 5 µm)
- Analytical balance

- Sonicator

5.0 Chromatographic Conditions

- Mobile Phase: Acetonitrile:Water (95:5 v/v). Filter and degas before use.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 10 µL
- Detector Wavelength: 210 nm
- Run Time: 10 minutes

6.0 Procedure

6.1 Preparation of Standard Solutions

- Standard Stock Solution (1000 µg/mL):
 1. Accurately weigh approximately 100 mg of **Diisodecyl succinate** reference standard.
 2. Transfer it to a 100 mL volumetric flask.
 3. Add about 70 mL of acetonitrile and sonicate to dissolve.
 4. Make up the volume to 100 mL with acetonitrile and mix well.
- Working Standard Solutions:
 1. Pipette appropriate volumes of the Standard Stock Solution into separate volumetric flasks.
 2. Dilute with the mobile phase to obtain concentrations of 10, 25, 50, 100, 150, and 200 µg/mL.

6.2 Preparation of Sample Solution

- Accurately weigh a sample containing an estimated 10 mg of **Diisodecyl succinate**.
- Transfer it to a 100 mL volumetric flask.
- Add about 70 mL of acetonitrile and sonicate to dissolve the **Diisodecyl succinate**.
- Make up the volume to 100 mL with acetonitrile and mix well.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

6.3 System Suitability

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject the 100 µg/mL working standard solution five times.
- The % RSD for the peak area of the five replicate injections should be not more than 2.0%.

6.4 Analysis

- Inject the blank (mobile phase), followed by the working standard solutions to generate a calibration curve.
- Inject the sample solution.
- Record the peak areas from the chromatograms.

7.0 Calculation

Calculate the concentration of **Diisodecyl succinate** in the sample using the linear regression equation obtained from the calibration curve of the standard solutions.

Concentration (µg/mL) = (Sample Peak Area - y-intercept) / slope

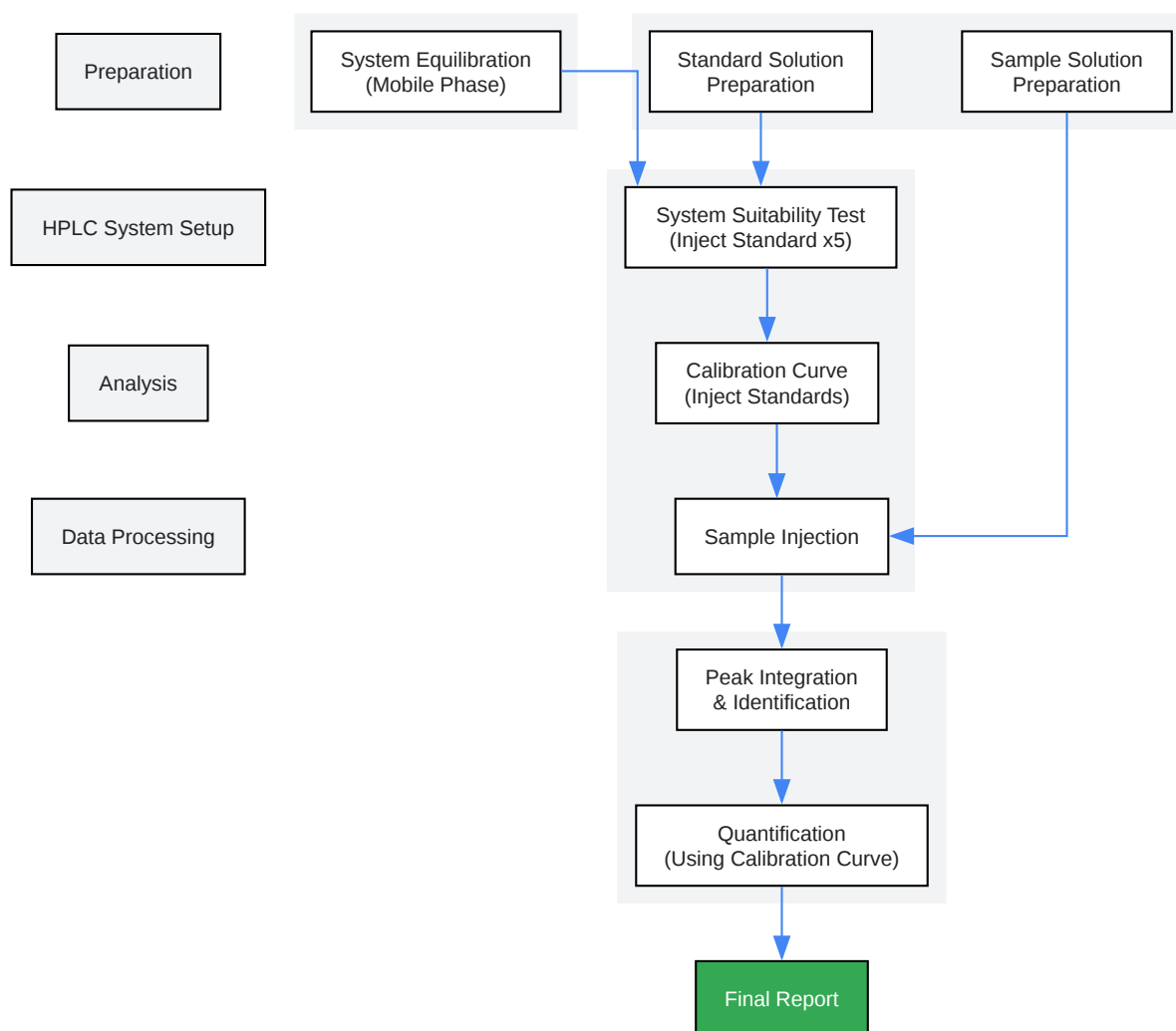
Calculate the percentage of **Diisodecyl succinate** in the original sample as follows:

$$\% \text{ Diisodecyl Succinate} = (C * V * D) / (W * 10)$$

Where:

- C = Concentration of **Diisodecyl succinate** in the sample solution ($\mu\text{g/mL}$)
- V = Initial volume of the sample preparation (mL)
- D = Dilution factor
- W = Weight of the sample taken (mg)

Visualizations



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Caption: Workflow for HPLC quantification of **Diisodecyl succinate**.

- To cite this document: BenchChem. [Application Note: Quantification of Diisodecyl Succinate Using High-Performance Liquid Chromatography]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15343944#high-performance-liquid-chromatography-hplc-method-for-diisodecyl-succinate-quantification>]

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